

Application Notes and Protocols for Measuring Skin Barrier Function Following Topical Treatment

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These application notes provide a comprehensive overview and detailed protocols for commonly employed non-invasive assays to assess the impact of topical treatments on skin barrier function.

Introduction to Skin Barrier Function

The skin barrier, primarily localized in the stratum corneum (SC), is essential for protecting the body from external aggressors and preventing excessive water loss.[1] Topical treatments can significantly influence this barrier, either by enhancing its function through moisturization and lipid replenishment or by causing disruption.[2][3] Accurate and reproducible measurement of skin barrier function is therefore critical in dermatological research and the development of topical products.[4] This document outlines the principles and detailed protocols for three key in vivo, non-invasive assays: Transepidermal Water Loss (TEWL), Corneometry, and Tape Stripping.

Key Assays for Skin Barrier Function Assessment

A multi-parametric approach is often recommended for a comprehensive understanding of skin barrier function.^[5] Commonly used methods for assessing skin barrier function (SBF) include the determination of stratum corneum (SC) water content, transepidermal water loss (TEWL), and skin pH.^[6]

Transepidermal Water Loss (TEWL)

TEWL measures the amount of water that passively evaporates through the skin. It is a critical indicator of the inside-out barrier function; a higher TEWL value generally signifies a more compromised barrier.^{[7][8]}

Corneometry

Corneometry measures the hydration level of the stratum corneum by assessing its electrical capacitance.^{[9][10]} Well-hydrated skin is crucial for maintaining barrier integrity and flexibility.

Tape Stripping

Tape stripping is a minimally invasive technique used to remove layers of the stratum corneum.^[11] The collected corneocytes can be analyzed for a variety of biomarkers, including proteins and lipids, to provide molecular insights into the skin barrier's composition and response to treatment.^{[12][13]}

Data Presentation: Effects of Topical Treatments

The following tables summarize quantitative data from various studies on the effects of topical treatments on TEWL and skin hydration.

Table 1: Effect of Moisturizers on Transepidermal Water Loss (TEWL)

Treatment	Baseline TEWL (g/m ² /h)	Post-Treatment TEWL (g/m ² /h)	% Change from Baseline	Study Duration	Reference
Ceramide-containing Cream	8.45 ± 0.65	6.34 (at 2h)	~25% decrease	24 hours	[14]
Polymer A Cream	10.9 ± 4.7	9.5 ± 1.8	-	5 days	[8]
Polymer B Cream	10.1 ± 2.9	10.1 ± 1.9	No significant change	5 days	[8]
Placebo Cream	11.4 ± 4.7	9.9 ± 2.6	-	5 days	[8]
Emollient 1	11.00 ± 3.09	Significant decrease at 1h	-	4 weeks	[15]
Hydrogel Vehicle	-	No significant change	-	2 weeks	[16]
Moisturizing Lotion	-	Increased TEWL	-	2 weeks	[16]
Film-forming Cream (S-5132B)	10.3 ± 1.2 (at 5 min)	8.4 ± 0.9 (at 1h)	-	3 hours	[2]
Cream without film-formers (S-5132)	14.8 ± 1.8 (at 5 min)	10.0 ± 1.4 (at 1h)	-	3 hours	[2]

Table 2: Effect of Moisturizers on Skin Hydration (Corneometry)

Treatment	Baseline Hydration (Arbitrary Units)	Post-Treatment Hydration (Arbitrary Units)	% Improvement	Study Duration	Reference
Ceramide Cream	-	Significantly greater than references at 24h	-	24 hours	[10]
Reference Moisturizer 1	-	-	-	24 hours	[10]
Reference Moisturizer 2	-	-	-	24 hours	[10]
Reference Moisturizer 3	-	-	-	24 hours	[10]
Placebo Cream	-	No significant increase	-	24 hours	[10]
Hydrogel Vehicle	-	Statistically significant improvement	-	2 weeks	[16]
Moisturizing Lotion (Control)	-	-	-	2 weeks	[16]
Dexpanthenol Face Cream	-	27% increase from baseline	27%	28 days	[15]
Moisturizer with 4% L-lactic acid	-	Significantly increased SC ceramide content	-	-	[17]

Experimental Protocols

Protocol 1: Transepidermal Water Loss (TEWL) Measurement

Objective: To quantify the rate of water evaporation from the skin surface as an indicator of barrier function.

Materials:

- TEWL measurement device (e.g., Tewameter®)
- Controlled environment room (20-22°C, 40-60% relative humidity)[18]
- Skin cleansing supplies (mild soap, distilled water, soft cloths)
- Topical treatment product
- Untreated control site marker

Procedure:

- Acclimatization: Allow the subject to acclimate to the controlled environment for at least 30 minutes before measurements.[17]
- Site Selection and Preparation:
 - Select a test area on the volar forearm or another relevant site.
 - Gently cleanse the area with a mild soap and water, then pat dry. Avoid rubbing.
 - Mark the specific measurement sites for the topical treatment and the untreated control.
- Baseline Measurement:
 - Take at least three baseline TEWL readings from the selected sites before applying any product.[19]
 - Hold the probe perpendicular to the skin surface without applying excessive pressure.

- Record the average of the stable readings.
- Product Application:
 - Apply a standardized amount of the topical treatment (e.g., 2 mg/cm²) to the designated test area.[\[17\]](#)
- Post-Treatment Measurements:
 - At specified time points (e.g., 1, 2, 4, 24 hours) after application, repeat the TEWL measurements on both the treated and untreated control sites.
 - Ensure the probe is placed on the exact same location for each measurement.

Data Analysis:

- Calculate the mean and standard deviation of TEWL values for each site at each time point.
- Compare the post-treatment TEWL values to the baseline values and to the untreated control site.
- A decrease in TEWL suggests an improvement in skin barrier function.

Protocol 2: Corneometry Measurement

Objective: To measure the hydration level of the stratum corneum.

Materials:

- Corneometer®
- Controlled environment room (20-22°C, 40-60% relative humidity)[\[4\]](#)
- Skin cleansing supplies
- Topical treatment product
- Untreated control site marker

Procedure:

- Acclimatization: The subject should acclimate to the controlled environment for at least 15-20 minutes.[\[4\]](#)
- Site Selection and Preparation:
 - Select a test area, typically on the volar forearm or face.
 - Gently cleanse the skin to remove any surface oils or residues.[\[5\]](#)
 - Mark the measurement sites.
- Baseline Measurement:
 - Take at least three baseline Corneometer readings from each site.
 - Press the probe gently against the skin surface until a stable reading is displayed.
 - Record the average reading in arbitrary units (A.U.).
- Product Application:
 - Apply a standardized amount of the topical treatment to the test area.
- Post-Treatment Measurements:
 - At predetermined time points, repeat the Corneometer measurements on both treated and untreated sites.

Data Analysis:

- Calculate the mean and standard deviation of the Corneometer readings.
- Compare post-treatment values to baseline and the control site.
- An increase in Corneometer values indicates improved skin hydration.[\[10\]](#)

Protocol 3: Tape Stripping for Biomarker Analysis

Objective: To collect corneocytes from the stratum corneum for subsequent molecular analysis.

Materials:

- Adhesive tape discs (e.g., D-Squame®)[20]
- Forceps[20]
- Microcentrifuge tubes or storage cards[20]
- Gloves[20]
- Permanent marker[20]
- Pressure application device (optional, for standardization)

Procedure:

- Site Selection and Preparation:
 - Select the test site on the skin.
 - Cleanse the area gently and allow it to dry completely.
- Tape Strip Application and Removal:
 - Using forceps, apply an adhesive disc to the skin surface.
 - Apply firm, consistent pressure for a few seconds. A pressure device can be used to standardize this step.
 - Remove the tape strip smoothly and quickly in a single motion.
- Sample Collection:
 - For sequential stripping, repeat the application and removal process on the same site for a predetermined number of strips (e.g., 20 strips).[20] Use markings to ensure consistent

alignment.[20]

- Place the collected tape strips into labeled microcentrifuge tubes or onto storage cards.
- Sample Storage:
 - Store the samples appropriately based on the intended downstream analysis (e.g., -80°C for protein or RNA analysis).

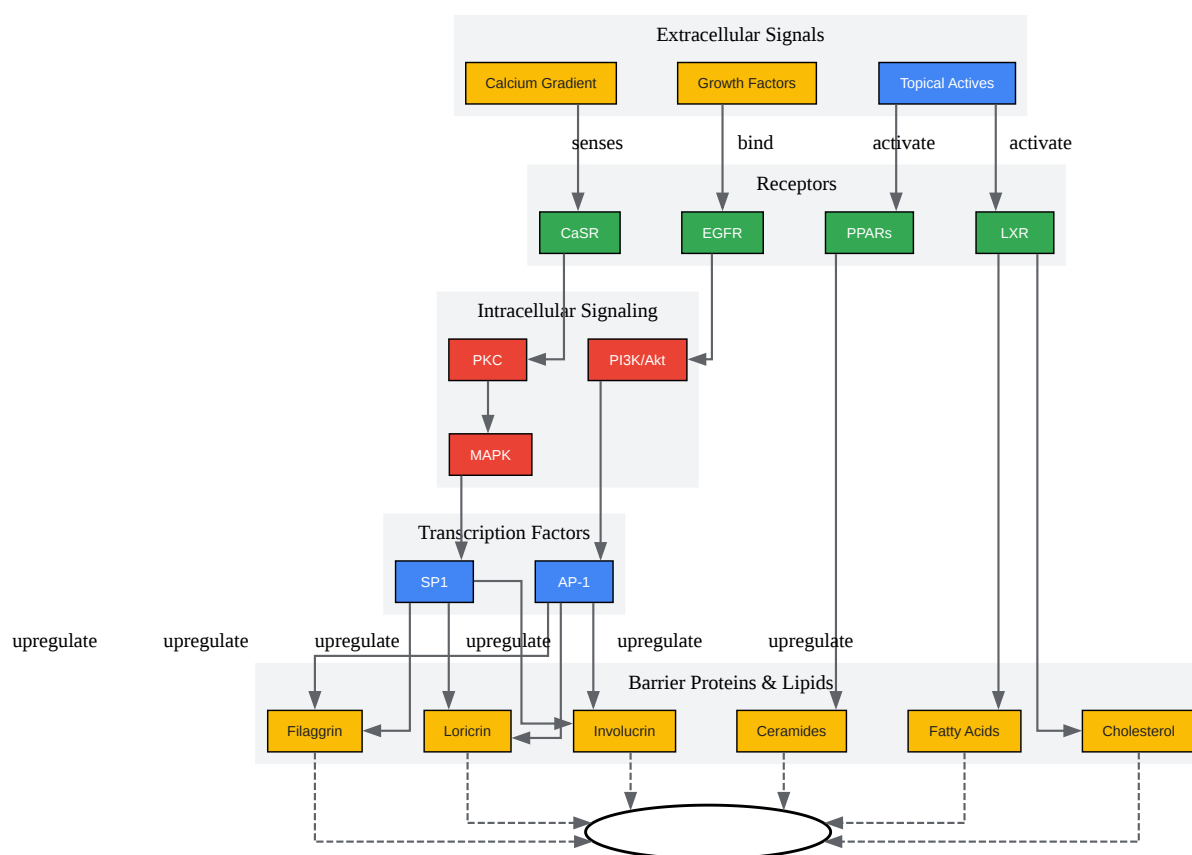
Downstream Analysis:

- Protein Analysis: Proteins can be extracted from the tape strips and quantified using methods like ELISA or mass spectrometry to measure levels of biomarkers such as cytokines or structural proteins.
- Lipid Analysis: Lipids can be extracted and analyzed using techniques like chromatography to assess the composition of the stratum corneum lipid matrix.[16]
- Gene Expression Analysis: RNA can be isolated from the corneocytes for analysis of gene expression changes using RT-qPCR or RNA sequencing.[16]

Signaling Pathways and Experimental Workflows

Skin Barrier Homeostasis Signaling Pathway

The formation and maintenance of the skin barrier is a complex process involving the differentiation of keratinocytes and the synthesis of key structural proteins and lipids.[6] Filaggrin, loricrin, and involucrin are crucial proteins for the formation of the cornified envelope. Their expression is tightly regulated by a network of signaling pathways. Topical treatments can modulate these pathways to improve barrier function. For example, activators of PPARs and LXRs can stimulate keratinocyte differentiation and lipid synthesis, accelerating barrier repair. [20]

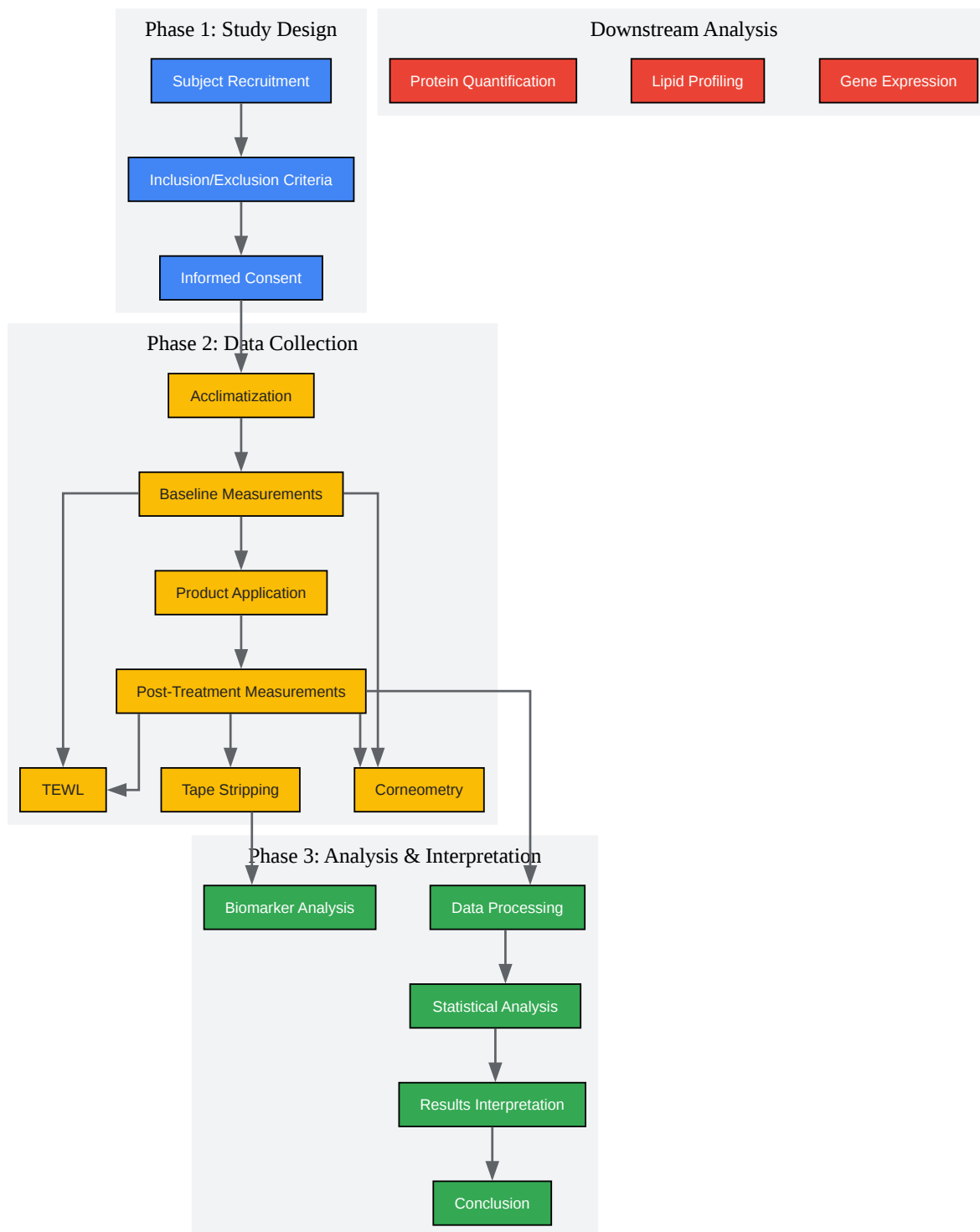


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Caption: Signaling pathways in skin barrier homeostasis.

Experimental Workflow for Assessing Topical Treatments

A typical workflow for evaluating the effect of a topical formulation on skin barrier function involves a series of sequential steps, from subject recruitment to data analysis and interpretation.



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